

# Potassium Trithiocarbonate ( $K_2CS_3$ ): A Technical Overview

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## Compound of Interest

Compound Name: Potassium thiocarbonate

CAS No.: 26750-66-3

Cat. No.: B13743357

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An in-depth guide for researchers and chemical synthesis professionals.

This document provides a comprehensive technical overview of potassium trithiocarbonate ( $K_2CS_3$ ), a key reagent in various chemical syntheses. It details the compound's chemical properties, molecular characteristics, and established synthesis protocols. This guide is intended for professionals in chemical research and development.

## Core Chemical and Physical Properties

Potassium trithiocarbonate, systematically named dipotassium carbonotrithioate, is an inorganic salt with the chemical formula  $K_2CS_3$ [1]. It is composed of two potassium cations ( $K^+$ ) and a trigonal planar trithiocarbonate dianion ( $CS_3^{2-}$ )[1]. In its pure form, it appears as a white solid, though it is often found as brownish or yellow-red hygroscopic crystals due to impurities[1][2].

The molecular weight of potassium trithiocarbonate has been calculated based on the atomic masses of its constituent elements. The standard atomic weights are approximately 39.0983 u for potassium, 12.011 u for carbon, and 32.065 u for sulfur.

Therefore, the molecular weight is calculated as follows:  $(2 \times 39.0983) + 12.011 + (3 \times 32.065) = 186.403 \text{ g/mol}$ .

This calculated value aligns with data from multiple chemical databases[1][3][4].

## Quantitative Data Summary

The following table summarizes the key quantitative data for potassium trithiocarbonate.

Property	Value
Chemical Formula	$\text{K}_2\text{CS}_3$
Molecular Weight	186.403 g/mol
CAS Number	584-10-1
Appearance	White solid (often brownish or yellow-red with impurities)[1][2]

## Synthesis and Reactions

### Experimental Protocol: Synthesis of Potassium Trithiocarbonate

Potassium trithiocarbonate can be prepared through the reaction of potassium sulfide ( $\text{K}_2\text{S}$ ) or potassium hydrosulfide (KSH) with carbon disulfide ( $\text{CS}_2$ ).

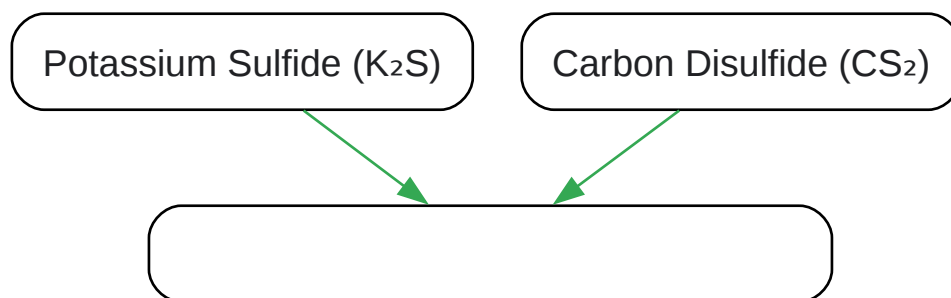
Reaction:  $\text{K}_2\text{S} + \text{CS}_2 \rightarrow \text{K}_2\text{CS}_3$ [1]

A common application of potassium trithiocarbonate is in the synthesis of trithiocarbonate esters, which are valuable in organic chemistry. This is achieved by reacting  $\text{K}_2\text{CS}_3$  with alkylating agents.

General Reaction for Ester Synthesis:  $\text{K}_2\text{CS}_3 + 2 \text{RX} \rightarrow (\text{RS})_2\text{CS} + 2 \text{KX}$  (where X = halogen)  
[1]

## Visualizing the Synthesis Pathway

The synthesis of potassium trithiocarbonate from potassium sulfide and carbon disulfide can be represented by the following workflow.



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Caption: Synthesis of  $K_2CS_3$ .

## Applications in Chemical Synthesis

Potassium trithiocarbonate is a versatile reagent, primarily used in the synthesis of organic sulfur compounds. Its reaction with alkyl halides to form trithiocarbonate esters is a notable application. These esters are employed in various fields, including polymer chemistry as chain transfer agents in RAFT (Reversible Addition-Fragmentation chain Transfer) polymerization.

## Biological Activity and Drug Development

Currently, there is no significant body of research available in public databases to suggest that potassium trithiocarbonate has specific roles in biological signaling pathways or direct applications in drug development. Its primary utility remains in the domain of chemical synthesis.

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## References

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